

Introduction: A Proactive Approach to Safety with 2-Naphthol

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Compound of Interest

Compound Name: 2-Naphthol

CAS No.: 135-19-3

Cat. No.: B1666908

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2-Naphthol (β -naphthol), an aromatic hydroxy compound with the formula $C_{10}H_7OH$, is a cornerstone intermediate in synthetic organic chemistry, pivotal in the manufacturing of dyes, pigments, pharmaceuticals, and antioxidants.^{[1][2]} While its utility is vast, its handling demands a comprehensive understanding of its health and safety profile. This guide provides researchers, scientists, and drug development professionals with a technical overview grounded in established safety data, moving beyond mere compliance to foster a culture of proactive risk mitigation in the laboratory. The protocols and data herein are synthesized from authoritative sources to ensure a self-validating system of safety, where the causality behind each recommendation is clearly articulated.

Physicochemical Characteristics and Their Safety Implications

Understanding the physical and chemical properties of **2-Naphthol** is the foundation of a robust safety assessment. These characteristics dictate its behavior under various laboratory conditions and inform appropriate handling, storage, and emergency response strategies. **2-Naphthol** typically appears as a colorless to yellowish crystalline solid with a faint, phenol-like

odor.[1][3] Upon exposure to air and light, it tends to darken, a key consideration for its storage.
[3]

Table 1: Key Physicochemical Properties of **2-Naphthol**

Property	Value	Safety Implication
Molecular Formula	C₁₀H₈O [4][5]	Basic identification.
Molecular Weight	144.17 g/mol [4][5]	Used for calculating molar quantities.
Melting Point	120-123 °C (248-253 °F)[4][6]	Stable solid at room temperature. Can be transported in a molten state. [7]
Boiling Point	285-286 °C (545-547 °F)[4][6]	Low volatility at room temperature, but vapor pressure increases with heat.
Flash Point	153-161 °C (307-322 °F)[4][8]	Combustible solid.[9] Finely dispersed dust can form explosive mixtures in air.[3][4] [10]
Solubility	Limited in water (0.74 - 1 g/L); Soluble in organic solvents (alcohols, ethers, chloroform). [4][6]	Important for choosing cleaning agents for spills and for understanding environmental fate.
Density	1.28 g/cm ³ [4][6]	Heavier than water.

| pKa | 9.51[5][6] | Moderately acidic phenol. Will react with bases. |

Hazard Identification and GHS Classification

2-Naphthol is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for communicating

these hazards. The primary risks associated with **2-Naphthol** are acute toxicity if ingested or inhaled, serious eye irritation, and significant environmental toxicity.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Table 2: GHS Classification for **2-Naphthol**

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. [11] [12]	GHS07: Exclamation Mark	Warning [11] [14]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled. [11] [12]	GHS07: Exclamation Mark	Warning [11] [14]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation. [8] [11]	GHS07: Exclamation Mark	Warning [11] [14]

| Hazardous to the Aquatic Environment, Acute Hazard | Category 1 | H400: Very toxic to aquatic life.[\[11\]](#)[\[12\]](#)[\[14\]](#) | GHS09: Environment | Warning[\[11\]](#)[\[14\]](#) |

Toxicological Profile: Understanding the Health Risks

A thorough understanding of a substance's toxicology is essential for appreciating the potential consequences of exposure and the rationale behind protective measures.

Acute Effects

- **Oral Toxicity:** Harmful if swallowed.[\[13\]](#)[\[14\]](#) The oral LD50 in rats is reported as 1320 mg/kg.[\[15\]](#) Ingestion can lead to irritation of the gastrointestinal tract, with symptoms including nausea, vomiting, diarrhea, and abdominal pain.[\[1\]](#)[\[16\]](#)[\[17\]](#)
- **Inhalation Toxicity:** Inhalation of **2-Naphthol** dust is harmful and can irritate the upper respiratory tract, causing symptoms like coughing and sore throat.[\[7\]](#)[\[14\]](#)[\[16\]](#) The 4-hour

LC50 in rats was determined to be 2200 mg/m³.^[15] A harmful concentration of airborne particles can be reached quickly when the substance is dispersed.^[7]

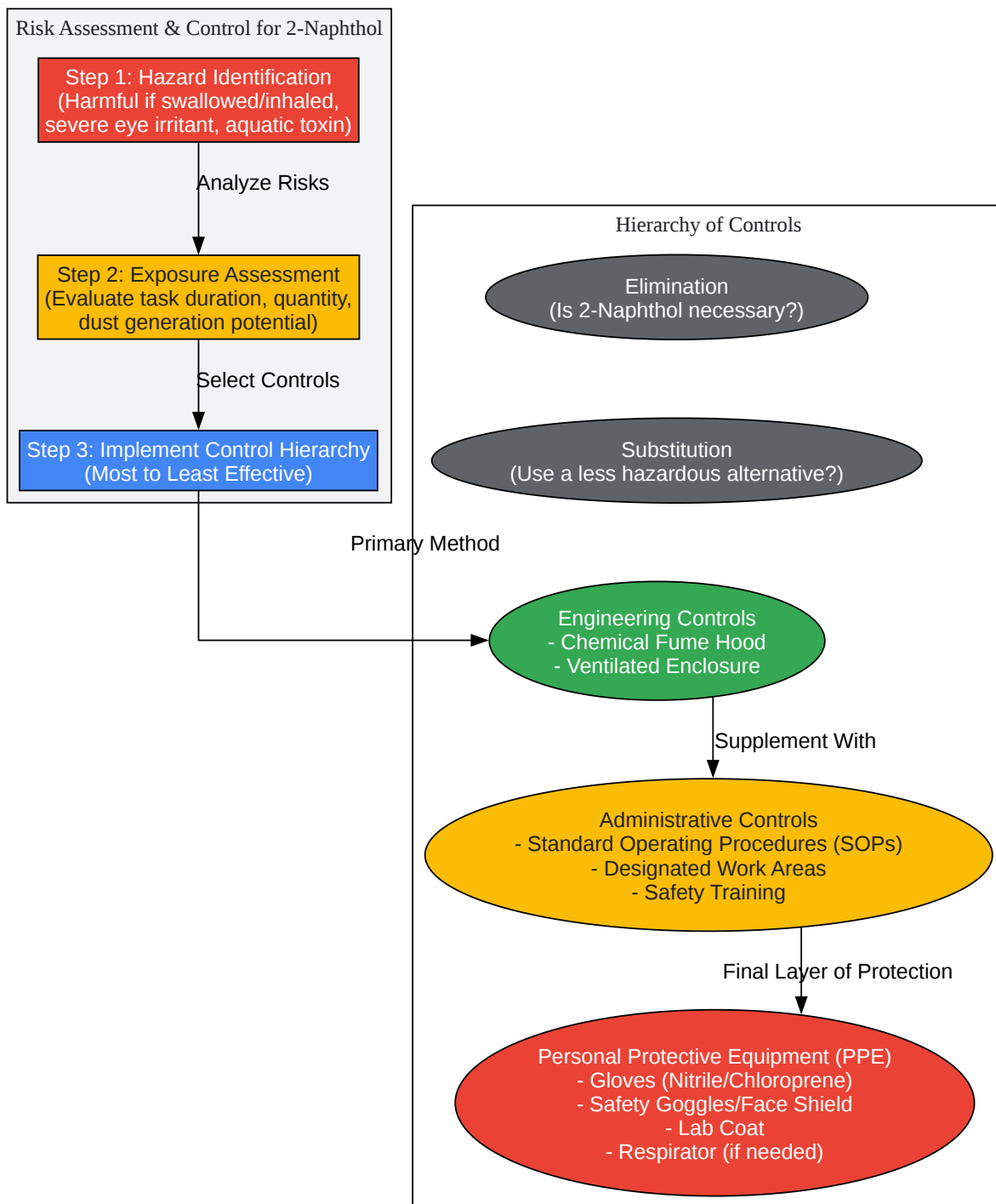
- **Dermal Contact:** While not classified for acute dermal toxicity, contact can cause skin irritation, manifesting as redness, itching, and pain.^[16]^[17] Repeated or prolonged contact may lead to skin sensitization.^[7]
- **Eye Contact:** **2-Naphthol** is a severe eye irritant, causing redness, pain, and potentially serious damage.^[7]^[15]^[16] Studies in rabbits showed that it caused serious eye damage, including corneal opacity and iritis.^[15]

Chronic Effects

Prolonged or repeated exposure may have effects on the kidneys, blood, and eyes, potentially resulting in kidney impairment, anemia, and the formation of lens opacities.^[7] There is insufficient data to evaluate its carcinogenic potential.^[15]

Risk Assessment and Control Hierarchy

Effective laboratory safety hinges on a systematic process of risk assessment and the implementation of a control hierarchy. This prioritizes the most effective measures for minimizing exposure.



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Caption: Risk Assessment and Control Hierarchy Workflow.

Engineering Controls

The primary method for controlling exposure is through engineering solutions. Because **2-Naphthol** is a dusty solid that is harmful upon inhalation, all weighing and handling operations should be conducted in a well-ventilated area, preferably within a chemical fume hood or a ventilated balance enclosure.[8][11][17] This captures dust at the source, preventing its dispersion into the general work area.[17]

Administrative Controls

- Standard Operating Procedures (SOPs): Develop detailed SOPs for all procedures involving **2-Naphthol**.
- Access Control: Restrict access to areas where **2-Naphthol** is being used.
- Hygiene Practices: Prohibit eating, drinking, and smoking in the laboratory.[14][18] Wash hands thoroughly with soap and water after handling the chemical and before breaks.[8][11][14]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards.

Table 3: Recommended PPE for Handling **2-Naphthol**

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles with side-shields or a full face shield.[8][12][14]	Protects against dust particles and splashes causing severe eye irritation.
Hand	Chemical-resistant gloves (e.g., Nitrile or Chloroprene rubber).[11]	Prevents skin contact and potential irritation. Always inspect gloves before use and use proper removal technique. [12]
Body	Lab coat, apron, or coveralls. Closed-toe shoes are mandatory.[8][17]	Protects skin from accidental contact. A full protective suit may be required for large-scale operations.[11][12]

| Respiratory | Not typically required if work is performed in a fume hood. If ventilation is inadequate or for large spills, use a NIOSH-approved particulate respirator (e.g., N95) or a higher-level cartridge respirator.[11][12][17] | Prevents inhalation of harmful dust. The choice of respirator depends on the airborne concentration. |

Safe Handling and Storage Procedures

- Handling: Avoid the formation and accumulation of dust.[10][11] Use tools and techniques that minimize dust generation (e.g., non-sparking tools).[10] Ensure containers are opened and handled with care.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[8][14][17] **2-Naphthol** is sensitive to light and air, so it should be protected from direct sunlight.[8][11][19] Store away from incompatible substances such as strong oxidizing agents and strong bases.[4][12]

Emergency Procedures: A Validated Response System

Prompt and correct action during an emergency is critical to minimizing harm. All personnel must be familiar with these procedures and the location of safety equipment like eyewash stations, safety showers, and fire extinguishers.

First Aid Measures

A guiding principle is to seek immediate medical attention in all cases of significant exposure and to show the Safety Data Sheet (SDS) to the responding medical personnel.[\[8\]](#)[\[13\]](#)

- Inhalation: Immediately move the affected person to fresh air.[\[8\]](#)[\[14\]](#) If breathing is difficult, give oxygen; if not breathing, provide artificial respiration.[\[8\]](#)[\[17\]](#) Seek medical attention.[\[16\]](#)
- Skin Contact: Remove contaminated clothing immediately.[\[8\]](#) Flush the affected skin with plenty of water for at least 15 minutes.[\[8\]](#)[\[16\]](#)[\[17\]](#) Seek medical attention if irritation persists.[\[14\]](#)
- Eye Contact: Immediately flush eyes with a continuous stream of running water for at least 15 minutes, holding the eyelids open.[\[8\]](#)[\[14\]](#)[\[16\]](#) Remove contact lenses if present and easy to do.[\[8\]](#)[\[14\]](#) Seek immediate medical attention from an ophthalmologist.[\[9\]](#)
- Ingestion: Do NOT induce vomiting.[\[8\]](#) Rinse the mouth with water.[\[8\]](#)[\[14\]](#) If the person is conscious, provide 1-2 glasses of water to drink.[\[7\]](#) Call a physician or poison control center immediately.[\[18\]](#)

Fire-Fighting Measures

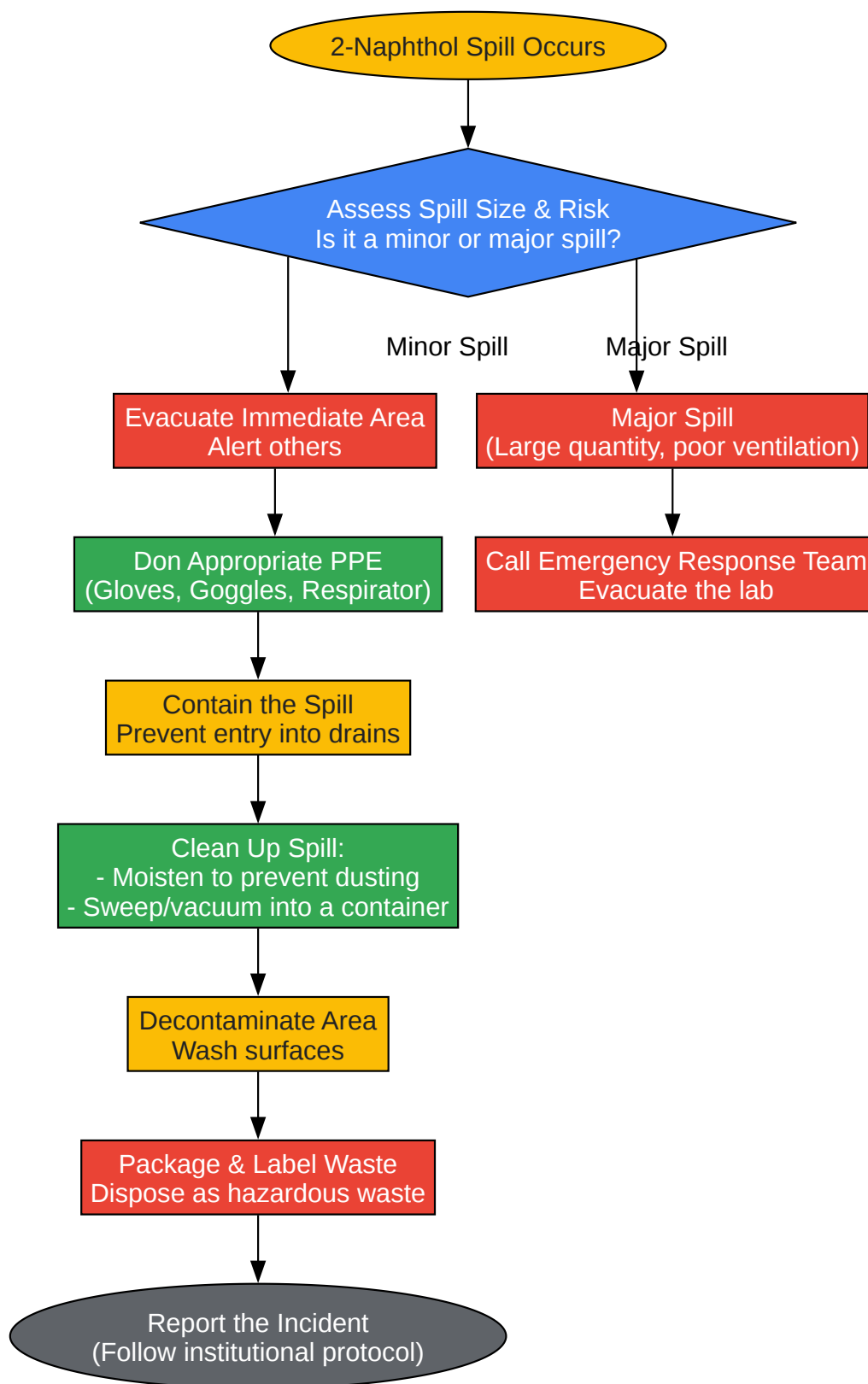
While not highly flammable, **2-Naphthol** is combustible.[\[9\]](#)

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[\[8\]](#)[\[9\]](#)[\[20\]](#)
- Unsuitable Extinguishing Media: Do not use a full water jet, as it may disperse the dust.[\[9\]](#)[\[14\]](#)
- Hazards from Combustion: Thermal decomposition can produce toxic and irritating gases, including carbon monoxide and carbon dioxide.[\[8\]](#)[\[9\]](#)[\[14\]](#)

- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[8\]](#)[\[11\]](#)[\[20\]](#)

Accidental Release Measures (Spills)

The immediate priorities are to ensure personnel safety, prevent the spread of contamination, and protect the environment.



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